

C.I. 18835 (Direct Yellow 4): An In-depth Technical Guide

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Compound of Interest

Compound Name: Acid Yellow 25

Cat. No.: B1290562

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Introduction

C.I. 18835, commonly known as Direct Yellow 4, is a stilbene-azo dye recognized for its utility in a variety of industrial and research applications. As a direct dye, it possesses a high affinity for cellulosic fibers, making it a staple in the textile and paper industries. Beyond its dyeing capabilities, its distinct colorimetric properties at varying pH levels have led to its use as a pH indicator in analytical chemistry. This technical guide provides a comprehensive overview of the molecular characteristics, quantitative data, and detailed experimental protocols relevant to the application of C.I. 18835 in a research setting.

Molecular and Chemical Properties

Direct Yellow 4 is an organic sodium salt belonging to the class of azo compounds. Its chemical structure features a central stilbene backbone with two azo-linked phenol groups, each substituted with a sulfonic acid group. This structure is responsible for its characteristic color and its solubility in water.

Property	Value	Reference
Molecular Formula	C26H18N4Na2O8S2	[1]
Molecular Weight	624.55 g/mol	[1]
Appearance	Orange to reddish-brown powder	
Solubility	Soluble in water (golden brown solution), moderately soluble in ethanol, slightly soluble in acetone	[1]
pH Indicator Range	6.4 - 8.0 (Yellow to Orange-Red)	

Quantitative Data

The following table summarizes key quantitative parameters associated with C.I. 18835.

Parameter	Value	Notes
Wavelength of Maximum Absorbance (λ_{max})	~400-430 nm	In aqueous solution. The exact λ_{max} can vary with solvent and pH.
Light Fastness (AATCC)	3	Scale of 1-8, where 8 is the highest fastness.
Washing Fastness (AATCC)	1	Scale of 1-5, where 5 is the highest fastness.
Acid Resistance (AATCC)	3	Scale of 1-5, where 5 is the highest resistance.
Alkali Resistance (AATCC)	1	Scale of 1-5, where 5 is the highest resistance.

Experimental Protocols

The following are detailed methodologies for key experiments involving C.I. 18835. These protocols are based on general procedures for direct dyes and should be optimized for specific experimental conditions.

Protocol 1: Synthesis of C.I. 18835 (Direct Yellow 4)

This protocol describes the laboratory-scale synthesis of C.I. 18835 via diazotization of 4,4'-diamino-2,2'-stilbenedisulfonic acid and subsequent azo coupling with phenol.

Materials:

- 4,4'-diamino-2,2'-stilbenedisulfonic acid
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl), concentrated
- Phenol ($\text{C}_6\text{H}_5\text{OH}$)
- Sodium hydroxide (NaOH)
- Ice
- Distilled water
- Stir plate and stir bar
- Beakers and graduated cylinders
- Buchner funnel and filter paper

Procedure:

- Diazotization: a. In a beaker, dissolve a specific molar equivalent of 4,4'-diamino-2,2'-stilbenedisulfonic acid in distilled water and hydrochloric acid. b. Cool the solution to 0-5 °C in an ice bath with constant stirring. c. Slowly add a stoichiometric amount of a pre-cooled aqueous solution of sodium nitrite. Maintain the temperature below 5 °C. d. Continue stirring for 30 minutes to ensure complete formation of the tetraazonium salt.

- **Azo Coupling:** a. In a separate beaker, dissolve two molar equivalents of phenol in an aqueous solution of sodium hydroxide. b. Cool the phenoxide solution to 0-5 °C in an ice bath. c. Slowly add the cold tetraazonium salt solution to the cold phenoxide solution with vigorous stirring. d. Maintain the temperature below 10 °C and continue stirring for 1-2 hours. The dye will precipitate out of the solution.
- **Isolation and Purification:** a. Isolate the precipitated C.I. 18835 by vacuum filtration using a Buchner funnel. b. Wash the filter cake with a cold, dilute sodium chloride solution to remove impurities. c. Dry the purified dye in a vacuum oven at 60-70 °C.

Protocol 2: Preparation of a pH Indicator Solution

This protocol details the preparation of a C.I. 18835 solution for use as a pH indicator in acid-base titrations.

Materials:

- C.I. 18835 (Direct Yellow 4) powder
- Ethanol, 95%
- Distilled water
- Volumetric flask (100 mL)
- Analytical balance

Procedure:

- Weigh out 0.1 g of C.I. 18835 powder using an analytical balance.
- Transfer the powder to a 100 mL volumetric flask.
- Add approximately 50 mL of 95% ethanol to the flask and swirl to dissolve the dye.
- Once the dye is completely dissolved, dilute the solution to the 100 mL mark with distilled water.

- Stopper the flask and invert it several times to ensure a homogenous solution.
- Store the indicator solution in a labeled, sealed container away from direct light.
- For a typical titration, use 2-3 drops of the indicator solution per 100 mL of the analyte solution.

Protocol 3: Quantitative Analysis by UV-Vis Spectrophotometry

This protocol provides a general method for determining the concentration of C.I. 18835 in an aqueous solution using UV-Visible spectrophotometry.

Materials:

- C.I. 18835 (Direct Yellow 4)
- Distilled water
- UV-Vis spectrophotometer
- Quartz cuvettes (1 cm path length)
- Volumetric flasks and pipettes
- Analytical balance

Procedure:

- Preparation of a Stock Solution: a. Accurately weigh a known mass of C.I. 18835 and dissolve it in a known volume of distilled water in a volumetric flask to prepare a stock solution of a specific concentration (e.g., 100 mg/L).
- Preparation of Standard Solutions: a. Perform serial dilutions of the stock solution to prepare a series of standard solutions with decreasing concentrations (e.g., 50, 25, 12.5, 6.25, and 3.125 mg/L).

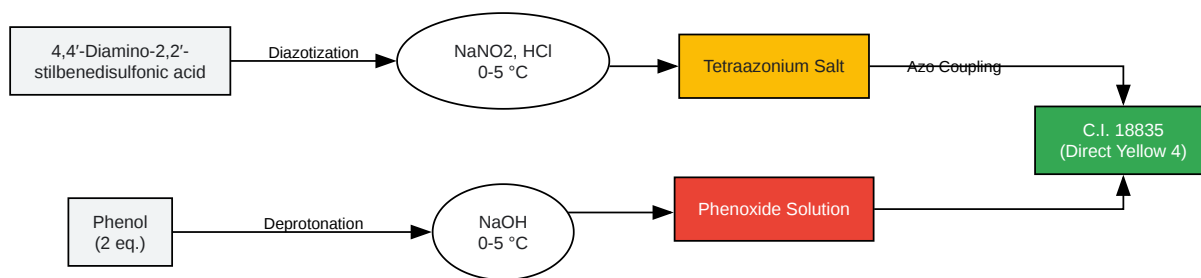
- **Measurement of Absorbance:** a. Set the UV-Vis spectrophotometer to scan a wavelength range that includes the expected λ_{max} of C.I. 18835 (approximately 400-430 nm). b. Use distilled water as a blank to zero the instrument. c. Measure the absorbance of each standard solution at the λ_{max} . d. Measure the absorbance of the unknown sample solution at the λ_{max} .
- **Data Analysis:** a. Plot a calibration curve of absorbance versus concentration for the standard solutions. b. Perform a linear regression on the data points to obtain the equation of the line ($y = mx + c$), where y is absorbance and x is concentration. The R-squared value should be close to 1 for a good linear fit. c. Use the equation of the line to calculate the concentration of C.I. 18835 in the unknown sample based on its measured absorbance.

Signaling Pathways

There is no scientific evidence to suggest that C.I. 18835, a synthetic dye, is involved in biological signaling pathways. Its primary applications are in materials science and analytical chemistry, and it is not intended for in vivo use or as a pharmacological agent.

Visualizations

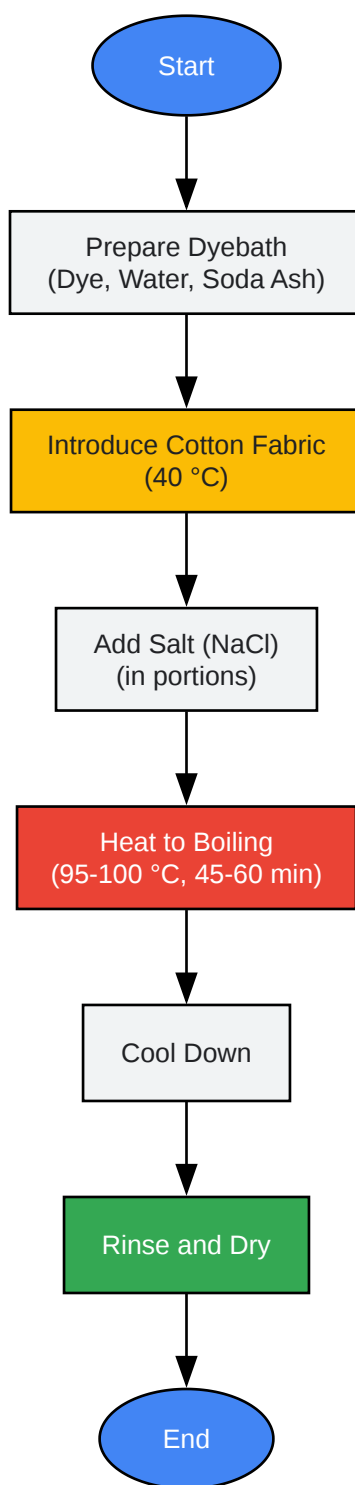
Synthesis of C.I. 18835 (Direct Yellow 4)



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Caption: Synthesis of C.I. 18835 (Direct Yellow 4).

General Workflow for Dyeing Cotton with Direct Yellow 4



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Caption: Workflow for dyeing cotton with Direct Yellow 4.

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References

- 1. worlddyevariety.com [worlddyevariety.com]
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